

Personal protective equipment for handling CFTR corrector 17

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Compound of Interest

Compound Name: CFTR corrector 17

Cat. No.: B10816785

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Essential Safety and Handling Guide for CFTR Corrector 17

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling novel chemical compounds. This guide provides essential, immediate safety and logistical information for the handling of **CFTR corrector 17**, a modulator of the cystic fibrosis transmembrane conductance regulator (CFTR). Adherence to these procedural steps is critical for minimizing risk and ensuring proper disposal.

Physicochemical and Safety Data

The following tables summarize the key quantitative data for **CFTR corrector 17**.

Identifier	Value
Product Name	CFTR corrector 17
CAS Number	912790-04-6[1][2]
Purity	≥98.05%

Property	Information
Appearance	Solid
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month ^[1]

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with handling **CFTR corrector 17** dictates the necessity of the following personal protective equipment.

Protection Type	Required PPE	Purpose
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield should be worn when there is a splash hazard.	Protects against splashes, dust, and flying particles. ^{[3][4]}
Hand Protection	Disposable nitrile gloves. Double-gloving may be necessary for extended handling.	Prevents skin contact with the chemical. ^{[3][4]}
Body Protection	A laboratory coat is the minimum requirement. For procedures with a higher risk of contamination, a disposable gown is recommended.	Protects skin and personal clothing from contamination. ^{[4][5]}
Respiratory Protection	Not generally required for small quantities handled in a well-ventilated area or a chemical fume hood. If aerosols may be generated, a respirator may be necessary.	Prevents inhalation of dust or aerosols.
Foot Protection	Closed-toe shoes.	Protects feet from spills and falling objects. ^{[4][5]}

Operational Plan for Handling CFTR Corrector 17

Adherence to a strict operational plan minimizes the risk of exposure and contamination.

1. Preparation and Engineering Controls:

- Ensure a well-ventilated laboratory space. For handling the solid compound or preparing solutions, a certified chemical fume hood is recommended.
- Gather all necessary PPE and ensure it is in good condition.
- Prepare a designated work area and ensure it is clean and uncluttered.

2. Handling the Compound:

- Wear all required PPE before handling the compound.
- Carefully weigh the required amount of the solid compound on a calibrated analytical balance, preferably within a ventilated enclosure.
- When preparing solutions, add the solvent to the solid slowly to avoid splashing.

3. Storage:

- Store the solid compound and stock solutions in tightly sealed containers at the recommended temperatures.[\[1\]](#)
- Label all containers clearly with the compound name, concentration, date of preparation, and appropriate hazard warnings.

Disposal Plan

Proper disposal of **CFTR corrector 17** and associated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- All disposable materials that have come into contact with **CFTR corrector 17**, such as gloves, pipette tips, and weighing paper, should be considered chemical waste.
- Segregate chemical waste from regular laboratory trash.

2. Waste Containers:

- Use designated, leak-proof, and clearly labeled hazardous waste containers.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Ensure containers are compatible with the chemical waste they will hold.

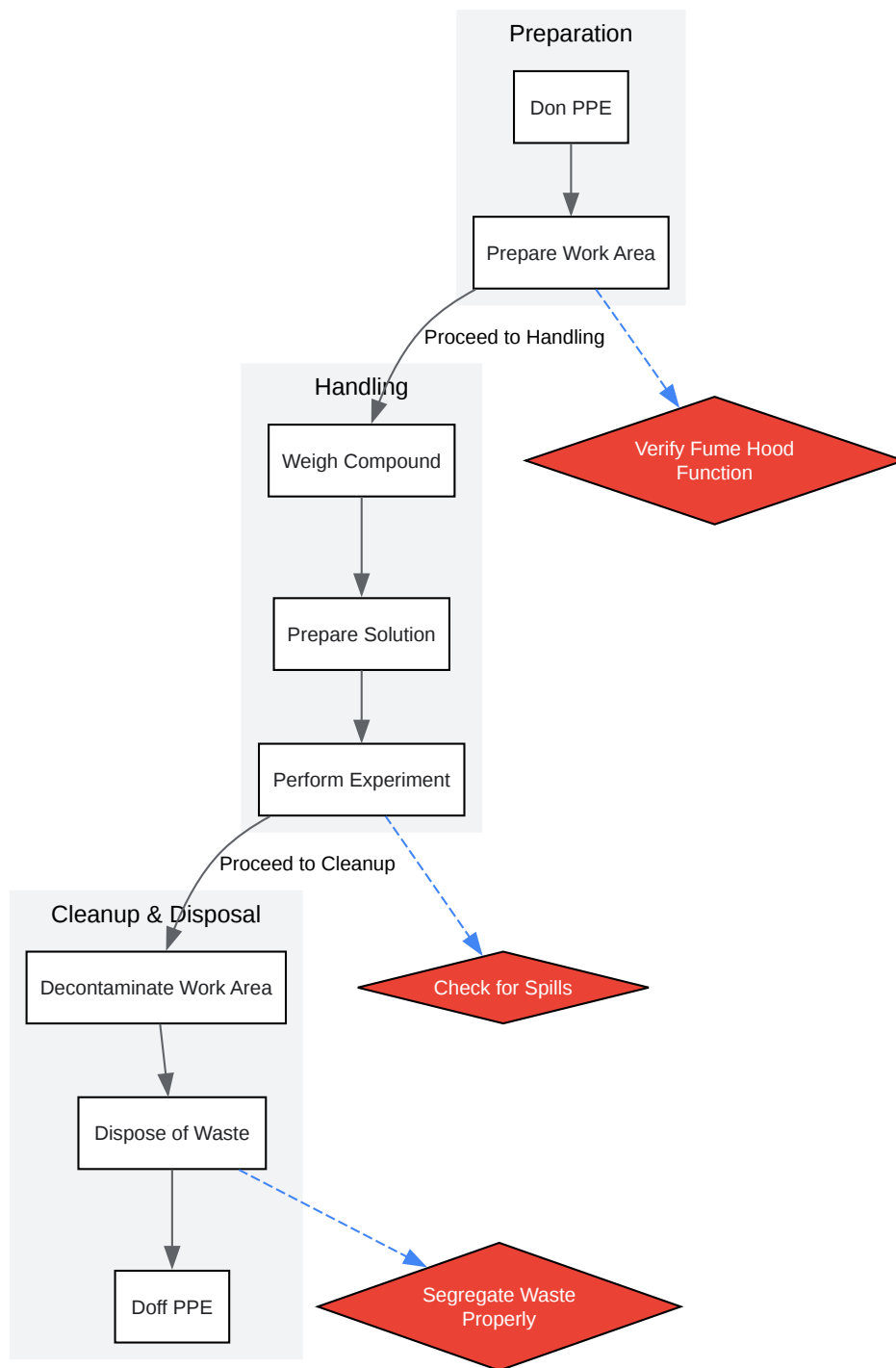
3. Disposal Procedure:

- Dispose of unused solid compound and solutions as hazardous chemical waste in accordance with local, state, and federal regulations.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- Do not pour chemical waste down the drain.[\[9\]](#)[\[10\]](#)
- Follow your institution's specific guidelines for hazardous waste pickup and disposal.

Experimental Workflow and Safety Checkpoints

The following diagram illustrates the key stages of working with **CFTR corrector 17**, emphasizing the integration of safety measures at each step.

Experimental Workflow for Handling CFTR Corrector 17

[Click to download full resolution via product page](#)Caption: Workflow with integrated safety checkpoints for handling **CFTR corrector 17**.

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